

Synthesis of Ethylphosphonothioic dichloride precursor

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Compound of Interest

Compound Name: Ethylphosphonothioic dichloride

CAS No.: 993-43-1

Cat. No.: B1605737

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An In-depth Technical Guide to the Synthesis of **Ethylphosphonothioic Dichloride**

Authored by a Senior Application Scientist

Abstract

Ethylphosphonothioic dichloride (C₂H₅Cl₂PS), CAS No. 993-43-1, is a pivotal organophosphorus intermediate with significant applications in the synthesis of insecticides and other specialized organophosphorus compounds.^{[1][2]} Its reactivity, stemming from the two phosphorus-chlorine bonds and the thiophosphoryl group, makes it a versatile building block. This guide provides a comprehensive overview of the principal synthetic methodologies for preparing **ethylphosphonothioic dichloride**, tailored for researchers and chemical development professionals. We will delve into the mechanistic underpinnings of these reactions, present detailed experimental protocols, and discuss critical safety and handling procedures required for this hazardous chemical.

Introduction and Physicochemical Properties

Ethylphosphonothioic dichloride is a colorless to pale yellow liquid characterized by a pungent odor.[3][4] It is a highly reactive compound, particularly susceptible to hydrolysis, which produces corrosive hydrochloric acid.[3][4] Due to its classification as a chemical weapon precursor and its inherent toxicity, all handling must be performed with stringent safety measures.[3][5]

Table 1: Physicochemical Data for Ethylphosphonothioic Dichloride

Property	Value	Source(s)
CAS Number	993-43-1	[6][7]
Molecular Formula	C ₂ H ₅ Cl ₂ PS	[2]
Molecular Weight	163.01 g/mol	[2]
Appearance	Clear colorless liquid with a pungent odor	[3]
Boiling Point	56-60 °C at 12 Torr	[7]
Density	1.35 g/cm ³ at 20 °C	[3][7]
SMILES	S=P(Cl)(Cl)CC	[2][7]
InChIKey	FRNHBPBDNOSCJNW-UHFFFAOYSA-N	[2][7]

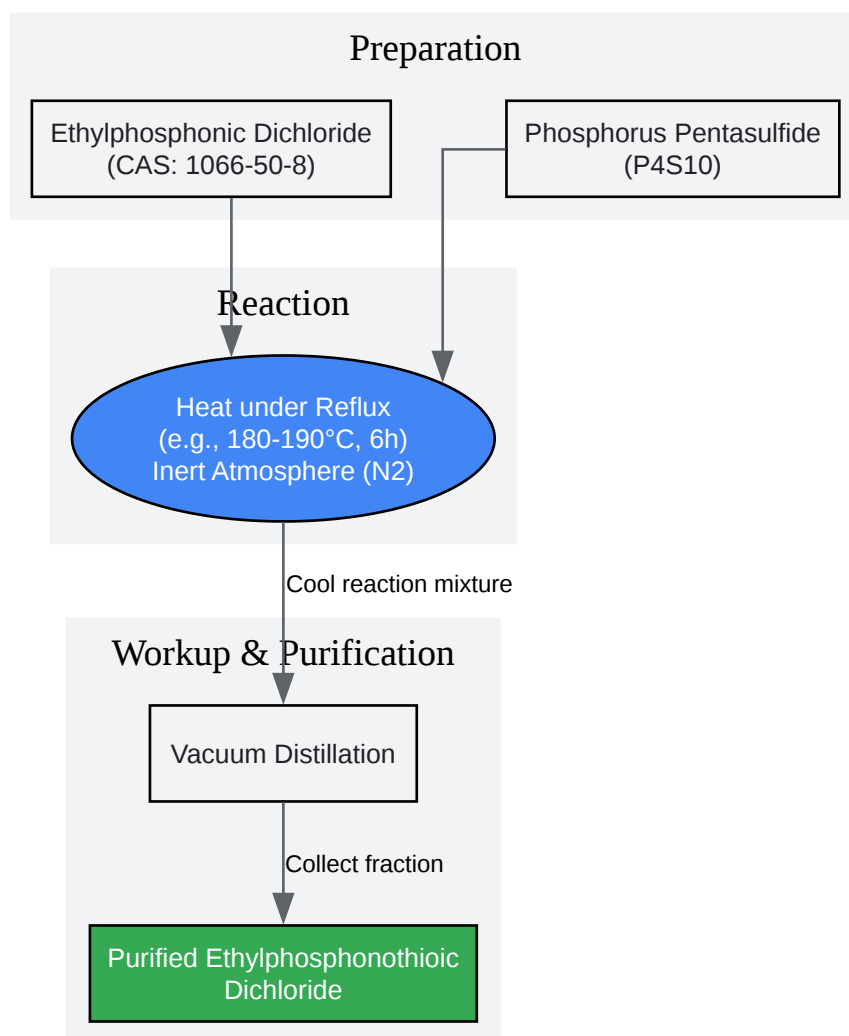
Core Synthetic Methodologies

The synthesis of alkylphosphonothioic dichlorides can be broadly approached through a few distinct pathways. The most prevalent and well-documented method involves the direct sulfuration of the corresponding alkylphosphonic dichloride. An alternative, elegant one-step approach utilizes the formation of chloroaluminate complexes.

Method 1: Sulfuration of Ethylphosphonic Dichloride

This is the most common and direct route, involving the conversion of the P=O bond in ethylphosphonic dichloride to a P=S bond. The choice of sulfurating agent is critical to the success of the reaction.

The conversion of a phosphonic dichloride to its thio-analogue is typically achieved by heating with a sulfurating agent. Phosphorus pentasulfide (P_4S_{10}) is a highly effective reagent for this transformation. The reaction proceeds by nucleophilic attack of the phosphoryl oxygen onto the electrophilic phosphorus of P_4S_{10} , followed by a series of rearrangements that ultimately replace the oxygen atom with sulfur. The reaction is driven by the formation of the stable phosphorus-oxygen-phosphorus linkages in the byproducts. This method is broadly applicable to a range of alkyl- and arylphosphonic dichlorides.[8]



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Caption: Workflow for the synthesis of **ethylphosphonothioic dichloride** via sulfuration.

This protocol is adapted from a general procedure for the synthesis of analogous phosphonothioic dichlorides and should be performed by trained personnel with appropriate engineering controls.[8]

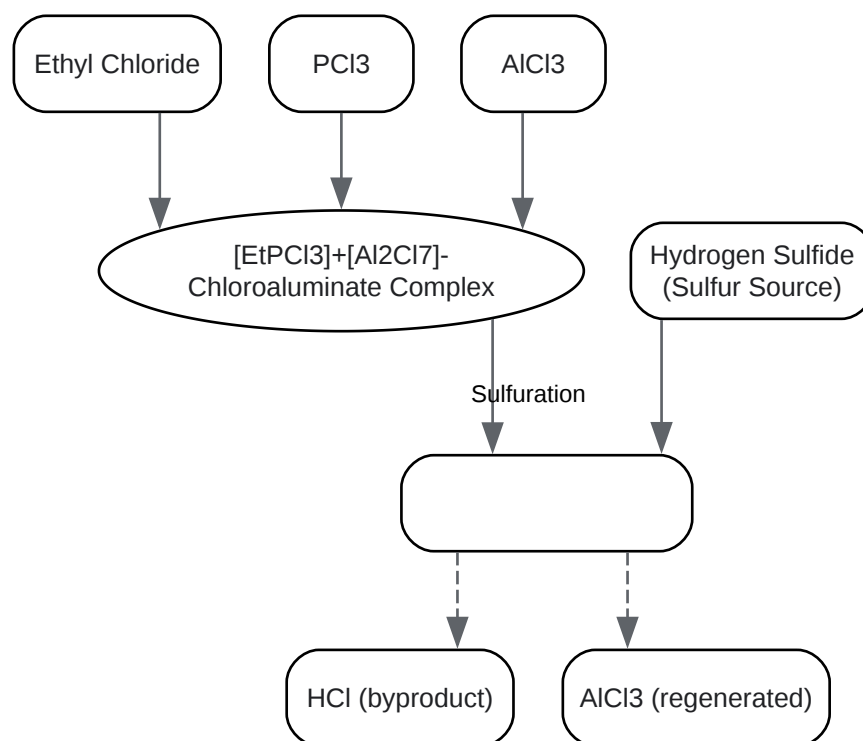
- **Apparatus Setup:** Assemble a three-necked round-bottom flask equipped with a mechanical stirrer, a thermometer, and a reflux condenser. The condenser should be fitted with a drying tube (e.g., containing CaCl_2) and an inlet for an inert gas (e.g., nitrogen).
- **Inerting the System:** Thoroughly flush the entire apparatus with dry nitrogen to exclude atmospheric moisture, which would hydrolyze the starting material and product.
- **Charging Reagents:** Under a positive pressure of nitrogen, charge the flask with ethylphosphonic dichloride (1.0 mole equivalent). Carefully add phosphorus pentasulfide (P_4S_{10}) (approx. 0.12 mole equivalent, as P_4S_{10} reacts as a tetramer).
 - **Expert Insight:** While stoichiometric calculations might suggest less, a slight excess of the phosphonic dichloride can ensure complete consumption of the solid P_4S_{10} , simplifying the subsequent distillation.
- **Reaction:** With continuous stirring, heat the reaction mixture to reflux. For analogous preparations, a liquid temperature of 180–190°C is maintained for approximately 6 hours.[8] The mixture will darken as the reaction progresses.
- **Workup and Purification:** After the reflux period, allow the dark reaction mixture to cool to room temperature under nitrogen.
- **Distillation:** Purify the product by vacuum distillation. The apparatus should be equipped for fractional distillation under reduced pressure.
 - **Causality Note:** Vacuum distillation is essential because the boiling point of the product at atmospheric pressure is high, and prolonged heating could lead to decomposition.[8]
- **Collection:** Collect the fraction boiling at 56–60°C under a pressure of 12 Torr.[7] The product should be a clear, colorless liquid.
- **Residue Disposal:** The distillation residue is hazardous and must be quenched carefully. After cooling, it can be disposed of by very slow, controlled addition to a large volume of

water or a basic solution in a well-ventilated fume hood.[8]

Method 2: Synthesis via Chloroaluminate Complex

This method provides a facile, one-step route to alkylphosphonothioic dichlorides from more fundamental starting materials, avoiding the need to first synthesize and isolate the corresponding phosphonic dichloride.

This synthesis involves the initial formation of an alkyltrichlorophosphonium chloroaluminate complex. This is achieved by reacting an alkyl chloride (e.g., ethyl chloride) with phosphorus trichloride (PCl_3) and aluminum chloride (AlCl_3).[1][9] This ionic complex, $(\text{R}\text{PCl}_3)^+(\text{Al}_2\text{Cl}_7)^-$, serves as the activated phosphorus source.[1] Subsequent reaction of this complex with a sulfur donor, such as hydrogen sulfide (H_2S) or an equivalent source, leads to the formation of the desired **ethylphosphonothioic dichloride** in a single pot.[1][10]



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Caption: One-pot synthesis of **ethylphosphonothioic dichloride** from its chloroaluminate complex.

This protocol is based on procedures for analogous methyl derivatives and represents a more advanced synthetic route.^{[1][10]}

- **Apparatus Setup:** Use a multi-necked flask equipped with a stirrer, condenser with a gas outlet, a thermometer, and a gas inlet tube. The entire system must be rigorously dried and operated under an inert atmosphere (e.g., argon or nitrogen).
- **Complex Formation:** In a suitable anhydrous solvent (e.g., dichloromethane), charge phosphorus trichloride and aluminum chloride. Cool the mixture and slowly introduce ethyl chloride. The formation of the complex is typically exothermic and may require cooling to maintain a controlled temperature (e.g., 20-25°C).^[1] Stir until the complex formation is complete.
- **Sulfuration:** Heat the resulting fluid mixture to a temperature range of 120°C to 220°C. Introduce a stream of dry hydrogen sulfide (H₂S) gas through the gas inlet tube.^[10] The byproduct, hydrogen chloride (HCl), will evolve and should be scrubbed through a basic solution.
 - **Trustworthiness:** The reaction's progress can be monitored by the cessation of HCl evolution. An alkali metal chloride can be added to facilitate the reaction.^[10]
- **Purification:** Upon completion, the desired product is recovered from the reaction mass, typically by vacuum distillation, to separate it from the aluminum-containing salts and any unreacted starting materials.^[10]

Analytical Characterization

Ensuring the purity and identity of the synthesized **ethylphosphonothioic dichloride** is paramount. A combination of chromatographic and spectroscopic techniques should be employed.

- **Gas Chromatography (GC):** GC coupled with a suitable detector (e.g., FPD, NPD, or MS) is the primary method for assessing purity and identifying impurities.^{[11][12]} Comprehensive two-dimensional GC (GCxGC) can provide advanced impurity profiling, which is critical for tracing synthetic pathways.^[11]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**

- ^{31}P NMR: This is the most definitive technique for characterizing organophosphorus compounds. **Ethylphosphonothioic dichloride** will exhibit a characteristic chemical shift in the ^{31}P NMR spectrum. For the analogous chloromethylphosphonothioic dichloride, the peak is at -74.2 ppm.[8]
- ^1H and ^{13}C NMR: These spectra will confirm the presence and structure of the ethyl group attached to the phosphorus atom.
- Mass Spectrometry (MS): GC-MS will show the molecular ion peak and a characteristic fragmentation pattern, confirming the molecular weight and structure.

Safety, Handling, and Disposal

Ethylphosphonothioic dichloride is a toxic, corrosive, and water-reactive substance.[3] All manipulations must be conducted with extreme caution.

Hazard Summary

- Toxicity: Toxic if swallowed, in contact with skin, or if inhaled. It is classified as a Poison Inhalation Hazard.
- Corrosivity: Causes severe skin burns and eye damage. Reacts with water or moisture to produce hydrochloric acid.[3]
- Reactivity: Reacts violently with water.[3] It is incompatible with strong oxidizing agents, alcohols, amines, and alkalis.[3]

Table 2: Mandatory Personal Protective Equipment (PPE) and Handling

Category	Requirement	Source(s)
Ventilation	All work must be performed in a certified chemical fume hood.	[13]
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile or neoprene). Inspect gloves before use.	[13][14]
Eye/Face Protection	Chemical safety goggles and a full-face shield are mandatory.	[14]
Skin/Body Protection	Wear a chemical-resistant lab coat or apron. For larger quantities, full protective clothing may be necessary.	
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge (e.g., ABEK type) if vapors or aerosols are generated or if engineering controls are insufficient.	[13]
Handling	Handle under an inert atmosphere (nitrogen or argon) to prevent reaction with moisture. Ensure eyewash stations and safety showers are immediately accessible.	[13]

Emergency Procedures

- Spills: Evacuate the area. Isolate the spill. Use a non-combustible absorbent material (e.g., sand, vermiculite) to contain the spill. Do not use water.[3] Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.

- Fire: Use dry chemical, CO₂, or alcohol-resistant foam. Do not use water directly on the material.[3]
- First Aid:
 - Inhalation: Move victim to fresh air immediately. Seek urgent medical attention.[3]
 - Skin Contact: Immediately remove all contaminated clothing. Wash affected area with copious amounts of soap and water for at least 15 minutes. Seek urgent medical attention. [3][13]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek urgent medical attention.[3][13]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek urgent medical attention.[14]

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